

Chemical structure and properties of 7-O-Methyl morroniside

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Compound of Interest

Compound Name: 7-O-Methyl morroniside

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7-O-Methyl Morroniside: A Technical Guide for Researchers

For Researchers, Scientists, and Drug Development Professionals

Introduction

7-O-Methyl morroniside is an iridoid glycoside that has been isolated from plants such as the fruit of *Cornus officinalis* (Cornelian cherry) and *Lonicera morrowii* (Morrow's honeysuckle).^[1] As a derivative of morroniside, a compound known for its diverse biological activities, **7-O-Methyl morroniside** is of significant interest for its potential therapeutic applications. This technical guide provides a comprehensive overview of its chemical structure, properties, and known biological activities, with a focus on its interaction with key cellular signaling pathways. The information is intended to support further research and development efforts.

Chemical Structure and Properties

7-O-Methyl morroniside is characterized by a core iridoid structure linked to a glucose molecule, with a methyl group at the 7-O position. This methylation can influence its physicochemical properties and biological activity compared to its parent compound, morroniside.

Physicochemical Properties

While specific experimentally determined data for **7-O-Methyl morroniside** is limited, the following table summarizes its known and predicted properties.

Property	Value	Source
Molecular Formula	C ₁₈ H ₂₈ O ₁₁	[1]
Molecular Weight	420.41 g/mol	[1]
CAS Number	41679-97-4	
Appearance	Light grey powder	
Purity	≥98%	
Storage	Refrigerate at 4°C, sealed and protected from light	
Solubility	Soluble in DMSO, Pyridine, Methanol, Ethanol	

Spectroscopic Data

The structural elucidation of **7-O-Methyl morroniside** relies on spectroscopic techniques. While a publicly available, experimentally verified full dataset for **7-O-Methyl morroniside** is not readily available, the following table presents predicted ¹H and ¹³C NMR chemical shifts. These predictions are based on the known data for the closely related compound, 7- α -O-Ethylmorroniside, and general principles of NMR spectroscopy.

Predicted ¹H NMR Spectroscopic Data (500 MHz, CD₃OD)

Position	Predicted Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)
1	~5.25	d	4.5
3	~7.48	s	7.0
5	~3.20	m	
6 α	~2.10	m	
6 β	~1.95	m	
7	~3.75	m	
8	~2.85	m	
9	~2.30	m	
10	~1.15	d	7.0
1'	~4.65	d	8.0
2'	~3.25	t	8.5
3'	~3.40	t	9.0
4'	~3.30	t	9.0
5'	~3.35	m	12.0, 2.0
6'a	~3.85	dd	
6'b	~3.70	dd	
OCH ₃	~3.40	s	

Predicted ¹³C NMR Spectroscopic Data (125 MHz, CD₃OD)

Position	Predicted Chemical Shift (δ , ppm)
1	~98.0
3	~152.0
4	~110.0
5	~38.0
6	~42.0
7	~80.0
8	~45.0
9	~50.0
10	~22.0
11	~170.0
1'	~100.0
2'	~75.0
3'	~78.0
4'	~72.0
5'	~78.5
6'	~63.0
OCH ₃	~58.0

Mass Spectrometry (MS)

Electrospray ionization mass spectrometry (ESI-MS) is a key technique for determining the molecular weight and fragmentation pattern of **7-O-Methyl morroniside**.

Ionization Mode	Predicted m/z
ESI-MS (Positive)	$[M+Na]^+$: ~443.15
ESI-MS (Negative)	$[M-H]^-$: ~419.16

Biological Activity and Signaling Pathways

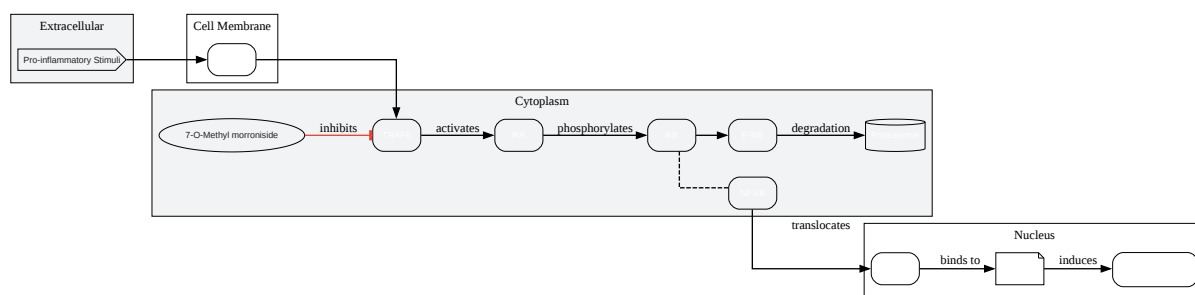
The biological activities of **7-O-Methyl morroniside** are largely inferred from its parent compound, morroniside, which is known to possess anti-inflammatory, antioxidant, and neuroprotective properties. These effects are primarily attributed to the modulation of key signaling pathways.

Anti-inflammatory Effects via NF- κ B and MAPK Signaling

Morroniside has been shown to exert anti-inflammatory effects by inhibiting the activation of the Nuclear Factor-kappa B (NF- κ B) and Mitogen-Activated Protein Kinase (MAPK) signaling pathways. It is plausible that **7-O-Methyl morroniside** shares this mechanism of action.

NF- κ B Signaling Pathway

The NF- κ B pathway is a critical regulator of the inflammatory response. In unstimulated cells, NF- κ B is sequestered in the cytoplasm by inhibitor of κ B (I κ B) proteins. Upon stimulation by pro-inflammatory signals, the I κ B kinase (IKK) complex phosphorylates I κ B, leading to its ubiquitination and subsequent proteasomal degradation. This allows NF- κ B to translocate to the nucleus and induce the transcription of pro-inflammatory genes. Morroniside has been shown to inhibit this pathway, and it is hypothesized that **7-O-Methyl morroniside** acts similarly.

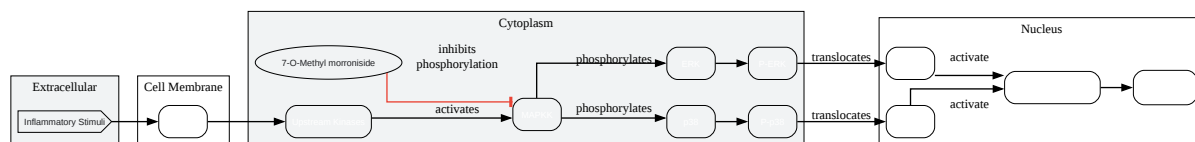


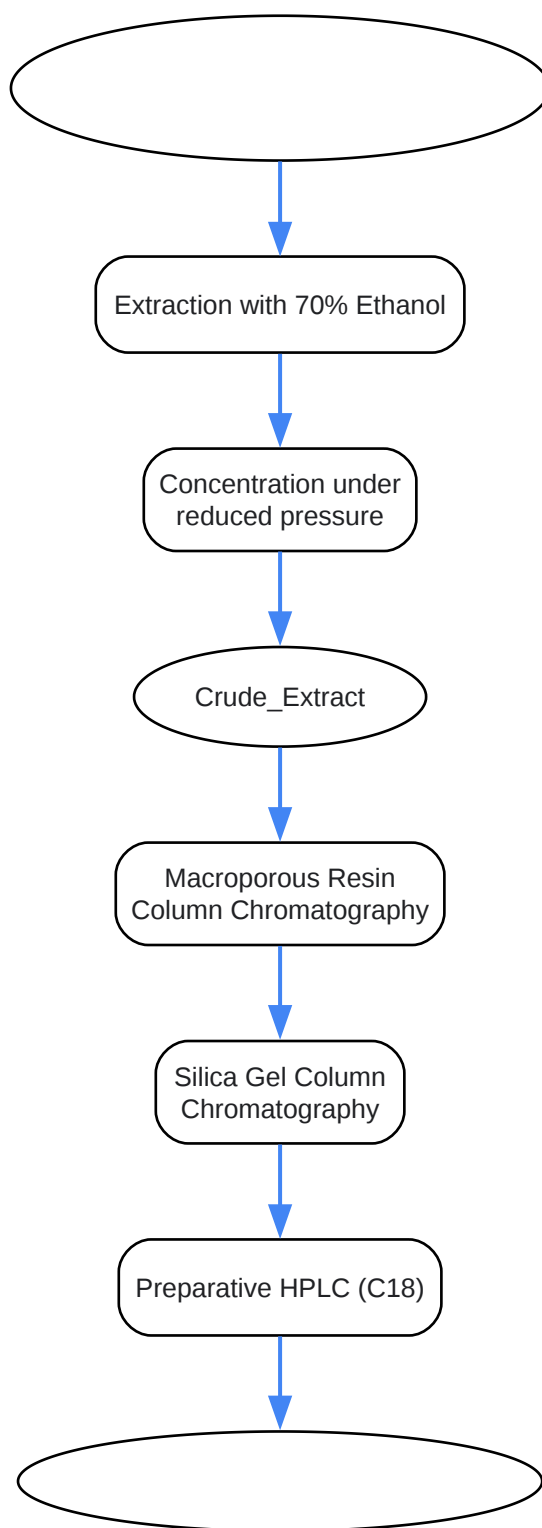
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Figure 1: Proposed inhibition of the NF-κB signaling pathway by **7-O-Methyl morroniside**.

MAPK Signaling Pathway

The MAPK pathway is another crucial signaling cascade involved in inflammation. It consists of a series of protein kinases that are sequentially activated. Key members of this pathway include ERK (extracellular signal-regulated kinase) and p38. Activation of these kinases leads to the expression of inflammatory mediators. Morroniside has been demonstrated to suppress the phosphorylation of ERK and p38, thereby mitigating the inflammatory response.[2]





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